

# Stability and storage of Ethyl 2-Bromo-4-methoxybenzoate

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## Compound of Interest

Compound Name: Ethyl 2-Bromo-4-methoxybenzoate

Cat. No.: B572241

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## An In-depth Technical Guide to the Stability and Storage of Ethyl 2-Bromo-4-methoxybenzoate

For professionals in research, development, and quality control, a thorough understanding of the stability and storage requirements of chemical reagents is paramount. This guide provides a comprehensive overview of the stability profile of **Ethyl 2-Bromo-4-methoxybenzoate**, offering insights into its handling, storage, and potential degradation pathways. The information herein is based on established principles of chemical stability, data from structurally related compounds, and guidance from the International Council for Harmonisation (ICH).

## Chemical Profile

IUPAC Name: **Ethyl 2-bromo-4-methoxybenzoate** CAS Number: 1208075-63-1 Molecular Formula:  $C_{10}H_{11}BrO_3$  Molecular Weight: 259.10 g/mol Structure:

## Recommended Storage and Handling

To ensure the long-term integrity of **Ethyl 2-Bromo-4-methoxybenzoate**, the following storage and handling procedures are recommended:

- Temperature: Store in a cool and dark place.<sup>[1]</sup> Refrigeration (2-8 °C) is advisable for long-term storage.

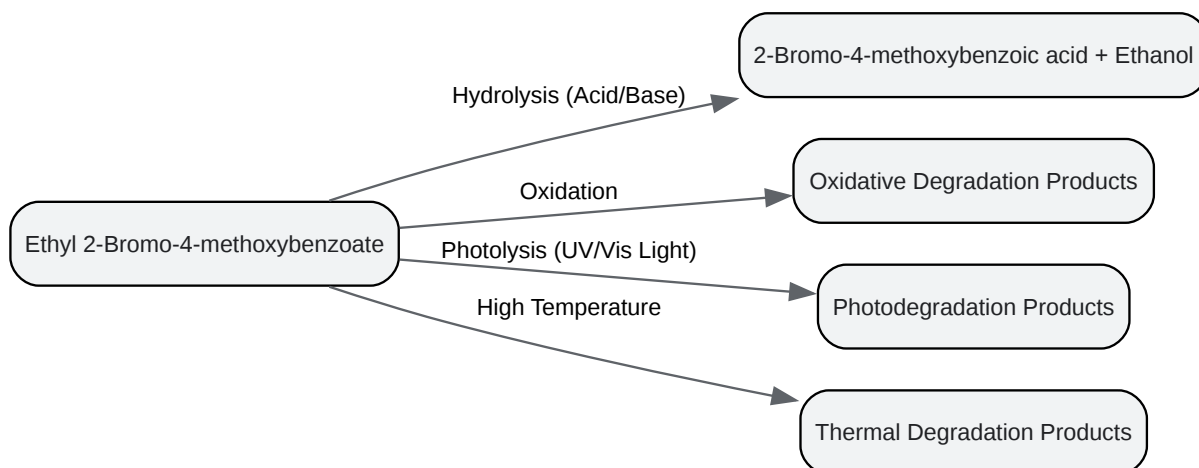
- **Atmosphere:** Keep the container tightly closed to prevent the ingress of moisture and oxygen.<sup>[1]</sup> Storage under an inert atmosphere (e.g., nitrogen or argon) can further mitigate oxidative degradation.
- **Light:** Protect from light, as exposure can lead to photodegradation. Use amber glass vials or store in a light-proof container.
- **Incompatible Materials:** Avoid contact with strong oxidizing agents and strong bases, which can promote degradation.<sup>[1]</sup>

## Potential Degradation Pathways

Based on the chemical structure of **Ethyl 2-Bromo-4-methoxybenzoate**, the following degradation pathways are considered most likely. Forced degradation studies are essential to definitively identify these and other potential degradation products.<sup>[2][3][4]</sup>

- **Hydrolysis:** The ester functional group is susceptible to hydrolysis, particularly under acidic or basic conditions, which would yield 2-Bromo-4-methoxybenzoic acid and ethanol. Studies on the hydrolysis of ethyl benzoate have shown that this process is catalyzed by both acids and bases.<sup>[5][6][7]</sup>
- **Oxidative Degradation:** While the core aromatic ring is relatively stable to oxidation, other functional groups could be susceptible.
- **Photodegradation:** Aromatic bromine compounds can be susceptible to photodegradation, potentially leading to debromination or other complex reactions.<sup>[8]</sup>
- **Thermal Degradation:** At elevated temperatures, decomposition can occur. For halogenated aromatic compounds, this can be a complex process.<sup>[9]</sup>

A visual representation of the potential degradation pathways is provided below.



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Caption: Potential Degradation Pathways for **Ethyl 2-Bromo-4-methoxybenzoate**.

## Stability Indicating Data

While specific quantitative stability data for **Ethyl 2-Bromo-4-methoxybenzoate** is not readily available in the public domain, the following table illustrates how such data should be structured and presented, based on ICH guidelines for stability testing.<sup>[10][11][12]</sup> This table should be populated with data from a formal stability study.

Parameter	Storage Condition	0 Months	3 Months	6 Months	9 Months	12 Months	24 Months
Appearance	25°C/60% RH	Report	Report	Report	Report	Report	Report
	40°C/75% RH	Report	Report	-	-	-	
Assay (%)	25°C/60% RH	100.0					
	40°C/75% RH	100.0					
Degradation Product 1 (%)	25°C/60% RH	<0.05					
	40°C/75% RH	<0.05					
Degradation Product 2 (%)	25°C/60% RH	<0.05					
	40°C/75% RH	<0.05					
Total Impurities (%)	25°C/60% RH	<0.10					
	40°C/75% RH	<0.10					

RH = Relative Humidity

## Experimental Protocols

The following protocols are based on the ICH Q1A(R2) guideline for stability testing of new drug substances and are applicable for assessing the stability of **Ethyl 2-Bromo-4-methoxybenzoate**.<sup>[1]</sup>

### Long-Term and Accelerated Stability Study

Objective: To establish a re-test period for **Ethyl 2-Bromo-4-methoxybenzoate** under recommended storage conditions and to assess the impact of short-term excursions outside these conditions.

Methodology:

- Place at least three primary batches of **Ethyl 2-Bromo-4-methoxybenzoate** in a container closure system that is the same as or simulates the packaging proposed for storage and distribution.<sup>[13]</sup>
- Store the batches under the following conditions:
  - Long-term:  $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$  /  $60\% \text{ RH} \pm 5\% \text{ RH}$  for a minimum of 12 months.
  - Accelerated:  $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$  /  $75\% \text{ RH} \pm 5\% \text{ RH}$  for a minimum of 6 months.
- Test the samples at specified time points (e.g., 0, 3, 6, 9, 12, 18, 24 months for long-term; 0, 3, 6 months for accelerated).<sup>[13]</sup>
- At each time point, perform the following tests using a validated stability-indicating analytical method (e.g., HPLC):
  - Appearance
  - Assay
  - Quantification of degradation products
  - Any other relevant physical or chemical tests.

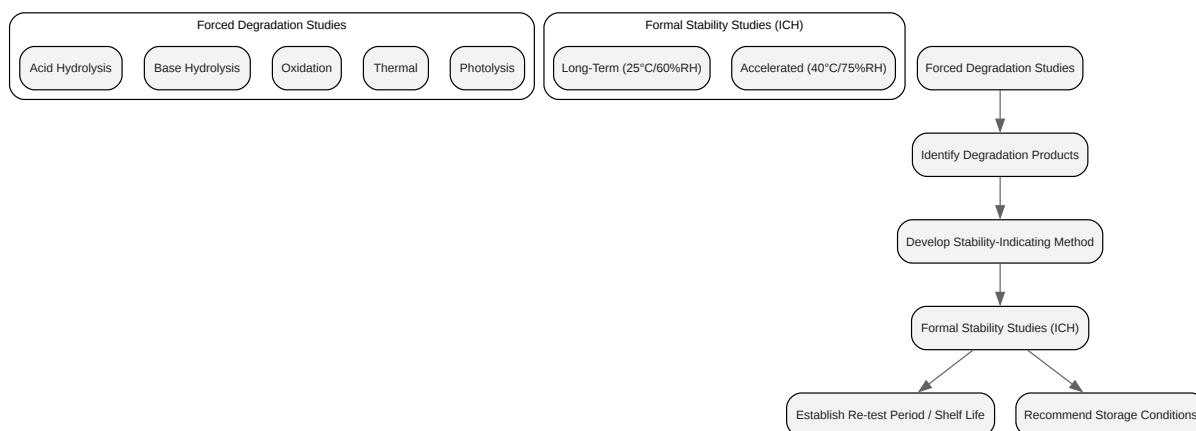
## Forced Degradation (Stress Testing)

Objective: To identify potential degradation products and pathways, and to establish the intrinsic stability of the molecule. This is also crucial for developing and validating a stability-indicating analytical method.<sup>[4]</sup><sup>[11]</sup>

Methodology:

- Acid Hydrolysis: Dissolve **Ethyl 2-Bromo-4-methoxybenzoate** in a suitable solvent and add a solution of 0.1 M to 1 M hydrochloric acid. Heat the solution (e.g., at 60°C) for a defined period and then analyze.<sup>[14]</sup>
- Base Hydrolysis: Dissolve the compound in a suitable solvent and add a solution of 0.1 M to 1 M sodium hydroxide. Heat the solution (e.g., at 60°C) for a defined period and then analyze.<sup>[14]</sup>
- Oxidative Degradation: Dissolve the compound in a suitable solvent and add a solution of hydrogen peroxide (e.g., 3-30%). Store at room temperature for a defined period and then analyze.
- Thermal Degradation: Expose the solid compound to elevated temperatures (e.g., 10°C increments above the accelerated testing temperature) for a defined period and then analyze.<sup>[11]</sup>
- Photostability: Expose the solid compound and a solution of the compound to a light source according to ICH Q1B guidelines.<sup>[1]</sup> Analyze the samples after a defined exposure period.

The following diagram illustrates the workflow for a comprehensive stability assessment.



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Caption: Workflow for Stability Assessment of **Ethyl 2-Bromo-4-methoxybenzoate**.

## Conclusion

While specific stability data for **Ethyl 2-Bromo-4-methoxybenzoate** requires experimental determination, this guide provides a robust framework for its stability assessment and outlines best practices for its storage and handling. By understanding the potential degradation pathways and implementing a systematic approach to stability testing as outlined by ICH guidelines, researchers and drug development professionals can ensure the quality and reliability of this important chemical intermediate.

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